

Risperidone-d4 CAS number and molecular weight

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Compound of Interest

Compound Name: *Risperidone-d4*

Cat. No.: *B017335*

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Technical Data Sheet: Risperidone-d4

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This document provides essential technical data for **Risperidone-d4**, an isotopically labeled form of Risperidone, intended for use as an internal standard in quantitative analyses.

Chemical Identity

Risperidone-d4 is a deuterated analog of Risperidone, an atypical antipsychotic medication. The deuterium labeling makes it suitable for use in mass spectrometry-based applications, such as liquid chromatography-mass spectrometry (LC-MS) or gas chromatography-mass spectrometry (GC-MS), to improve the accuracy and precision of quantification of Risperidone in biological samples.

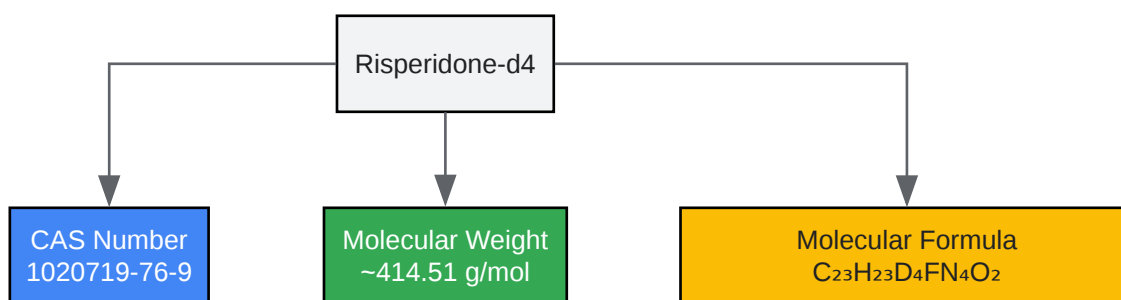
Physicochemical Properties

The key identifiers and molecular properties of **Risperidone-d4** are summarized in the table below.

Property	Value	Citations
CAS Number	1020719-76-9	[1][2][3][4][5]
Molecular Formula	C ₂₃ H ₂₃ D ₄ FN ₄ O ₂	[1][2][5]
Molecular Weight	414.51 g/mol	[1][3][4]
Alternate Molecular Weight	414.52 g/mol	[5]

Logical Relationship of Compound Identification

The following diagram illustrates the direct association between the chemical compound and its primary identifiers.



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Caption: Relationship between **Risperidone-d4** and its key chemical identifiers.

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References

- 1. Risperidone-d4 | CAS 1020719-76-9 | LGC Standards [lgcstandards.com]
- 2. caymanchem.com [caymanchem.com]
- 3. Risperidone-d4 | C₂₃H₂₇FN₄O₂ | CID 25230131 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 4. echemi.com [echemi.com]
- 5. Risperidone-d4 | CAS No- 1020719-76-9 | Simson Pharma Limited [simsonpharma.com]
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